

Application Notes and Protocols for Measuring Calcium Release Using CB-64D

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CB-64D is a potent and selective agonist for the sigma-2 (σ 2) receptor, also known as transmembrane protein 97 (TMEM97).[1] The σ 2 receptor is increasingly recognized as a therapeutic target in various diseases, including cancer and neurodegenerative disorders.[1][2] [3][4] Activation of the σ 2 receptor by agonists like **CB-64D** has been shown to induce a rapid and transient increase in intracellular calcium ([Ca²+]i) by triggering its release from the endoplasmic reticulum (ER).[5][6] This application note provides a detailed protocol for utilizing **CB-64D** in a functional assay to measure intracellular calcium release in the human neuroblastoma cell line, SK-N-SH, a model system where this effect has been characterized.[5] [6]

The assay described herein employs the fluorescent calcium indicator Fluo-4 AM, a widely used dye for monitoring intracellular calcium mobilization in real-time.[7][8][9] This protocol is suitable for characterizing the pharmacological effects of **CB-64D** and other σ 2 receptor modulators on calcium signaling pathways.

Signaling Pathway of CB-64D-Induced Calcium Release

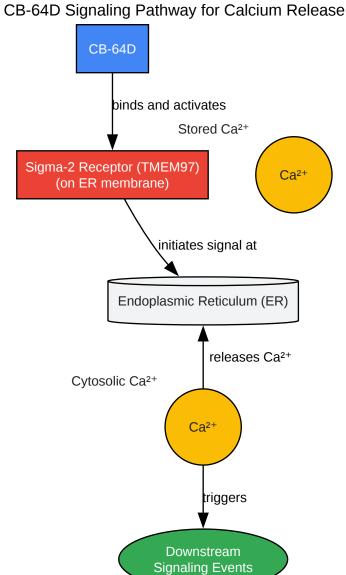


Methodological & Application

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CB-64D binds to and activates the sigma-2 receptor located on the endoplasmic reticulum membrane. This activation initiates a signaling cascade that results in the release of stored calcium from the ER into the cytoplasm. This process leads to a transient increase in cytosolic calcium concentration, which can be detected by fluorescent calcium indicators.[5][6]







Experimental Workflow for Calcium Release Assay

Preparation 1. Culture SK-N-SH Cells 2. Plate Cells in 96-well Plate Assay 3. Load Cells with Fluo-4 AM 4. Add CB-64D Data Acquisition & Analysis 5. Measure Fluorescence 6. Analyze Data

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